



### Technical Support Center: Addressing Non-Uniqueness in Independent Component Analysis (ICA) Solutions

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address the inherent non-uniqueness in Independent Component Analysis (ICA) solutions.

# Frequently Asked Questions (FAQs) Q1: Why are my ICA results not consistent across different runs on the same data?

A: The non-uniqueness of **ICA** solutions is a fundamental property of the analysis. Two main ambiguities cause this variability:

- Permutation Ambiguity: The order of the extracted independent components (ICs) is not fixed. Running the ICA algorithm multiple times on the same dataset may yield the same ICs but in a different order.
- Scaling Ambiguity: The scale and sign of the extracted ICs are not unique. An IC and its
  corresponding mixing vector can be scaled by a factor, and this ambiguity will be canceled
  out in the reconstructed data.

These ambiguities do not necessarily mean your results are incorrect, but they do require postprocessing to ensure comparability across different analyses.



# Q2: What is permutation ambiguity in ICA and how does it affect my results?

A: Permutation ambiguity refers to the fact that the order in which **ICA** extracts the independent components is arbitrary.[1] For example, if you run **ICA** twice on the same dataset, the component identified as "IC1" in the first run might be identical to the component identified as "IC5" in the second run. This makes direct comparison of component time-courses or spatial maps across different analyses challenging.

## Q3: How can I resolve the permutation ambiguity in my ICA results?

A: There are several methods to address permutation ambiguity. Two common approaches are:

- Sorting by Component Properties: A straightforward method is to sort the estimated sources based on a consistent property. One such property is kurtosis, which measures the "tailedness" of the distribution. By consistently ordering the components from, for example, highest to lowest kurtosis, you can achieve a consistent ordering across different ICA runs.
   [1][2]
- Post-ICA Clustering: This involves running ICA multiple times and then clustering the
  resulting independent components based on their similarity (e.g., using correlation or mutual
  information). Components that consistently group are considered to be the same underlying
  source.

# **Troubleshooting Guides Troubleshooting: Inconsistent Component Ordering**

Issue: You have run **ICA** on multiple datasets (or multiple times on the same dataset) and the component of interest (e.g., a specific neural network or a drug-induced signaling pathway) appears at a different index in each run.

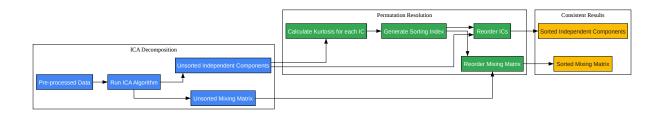
Solution: Implement a post-**ICA** sorting protocol based on kurtosis.

Experimental Protocol: Resolving Permutation Ambiguity using Kurtosis-Based Sorting



- Perform ICA: Run your chosen ICA algorithm on your pre-processed data to obtain the independent components (ICs).
- Calculate Kurtosis: For each extracted IC, calculate its kurtosis. Kurtosis is the fourth standardized moment of a distribution and can be calculated as: Kurtosis =  $E[(X \mu)^4] / \sigma^4$  where X is the random variable (the IC),  $\mu$  is the mean,  $\sigma$  is the standard deviation, and E denotes the expected value. Many statistical software packages have built-in functions to calculate kurtosis.
- Sort Components: Create a sorting index based on the calculated kurtosis values (e.g., in descending order).
- Reorder Components and Mixing Matrix: Apply this index to reorder both your independent components and the corresponding columns of the mixing matrix.
- Verification: After reordering, "IC1" in all your analyses will now correspond to the component with the highest kurtosis, "IC2" to the second highest, and so on. This provides a consistent basis for comparison.

Logical Relationship for Kurtosis-Based Sorting



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Caption: Workflow for resolving permutation ambiguity using kurtosis-based sorting.

# Troubleshooting: Inconsistent Component Scaling and Sign

Issue: The amplitude and polarity of a specific independent component vary across different analyses, making direct quantitative comparisons difficult.

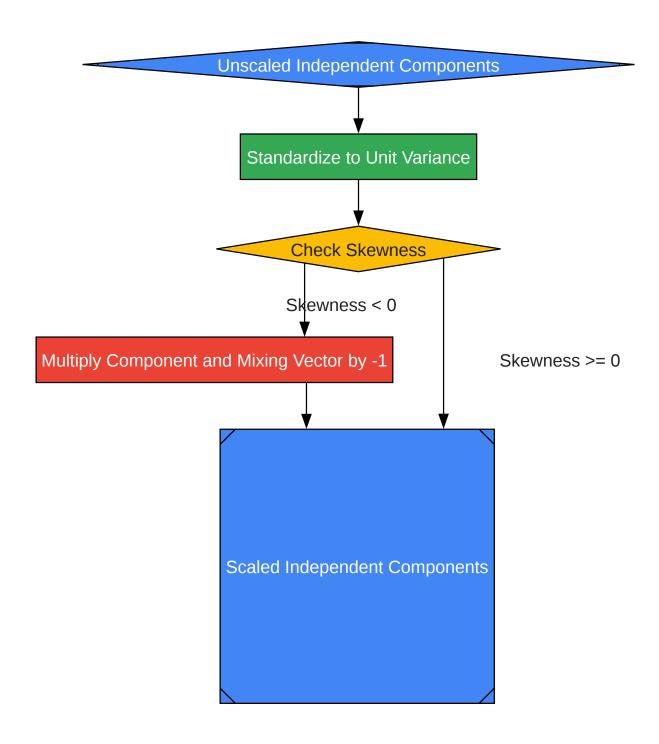
Solution: Standardize the scaling of your independent components.

Experimental Protocol: Resolving Scaling Ambiguity

- Perform ICA: Run your ICA algorithm to obtain the independent components.
- Standardize to Unit Variance: For each independent component, scale it to have a variance of 1. This is a common convention in **ICA**.[1] To do this, divide each point in the component's time series by its standard deviation.
- Address Sign Ambiguity: The sign of an IC is often arbitrary. A common approach is to enforce a positive skewness. Calculate the skewness of each component. If the skewness is negative, multiply the component and the corresponding column in the mixing matrix by -1.
- Verification: After this procedure, all your components will have a consistent scale (unit variance) and polarity (positive skewness), allowing for more reliable quantitative comparisons.

Experimental Workflow for Scaling Ambiguity Resolution





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Caption: Workflow for resolving scaling and sign ambiguity in ICA.

### **Performance of Ambiguity Resolution Techniques**

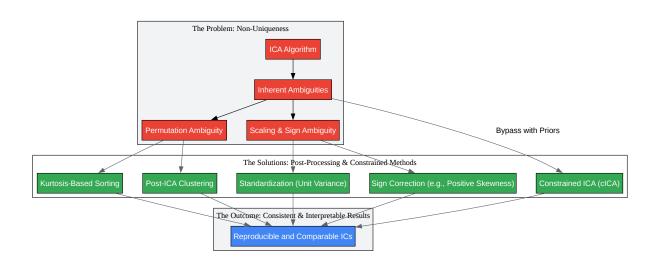


The choice of method to resolve permutation ambiguity can impact the final interpretation of **ICA** results. The following table summarizes a qualitative comparison of common techniques. Quantitative comparisons often depend on the specific dataset and application.

| Method                    | Principle   | Advantages   | Disadvantages   |
|---------------------------|---|--|---|
| Kurtosis Sorting          | Orders components<br>based on their<br>kurtosis values.   | Simple to implement; computationally efficient.                            | May not be robust if sources have similar kurtosis values.          |
| Post-ICA Clustering       | Groups similar components from multiple ICA runs.   | More robust than simple sorting; can identify stable components.           | Computationally more intensive; requires multiple ICA runs.         |
| Constrained ICA<br>(cICA) | Incorporates prior information (e.g., a reference signal) into the ICA algorithm to directly extract a component of interest. | Eliminates the need for post-hoc sorting for the component of interest.[3] | Requires prior<br>knowledge about one<br>or more source<br>signals. |

Signaling Pathway of ICA Non-Uniqueness Problem and Solutions





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Caption: The problem of non-uniqueness in **ICA** and the corresponding solutions.

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### References



- 1. webusers.i3s.unice.fr [webusers.i3s.unice.fr]
- 2. isip.uni-luebeck.de [isip.uni-luebeck.de]
- 3. researchgate.net [researchgate.net]
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